

Preparing K00546 Stock Solution with DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: K00546

Cat. No.: B1668761

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of a stock solution of **K00546** using dimethyl sulfoxide (DMSO). **K00546** is a potent inhibitor of Cyclin-Dependent Kinases 1 (CDK1) and 2 (CDK2), as well as CDC2-like kinase 1 (CLK1) and CLK3, making it a valuable tool in cancer research and drug development.[1][2][3] Adherence to the detailed protocols outlined below is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction to K00546

K00546 is a small molecule inhibitor with the chemical formula $C_{15}H_{13}F_2N_7O_2S_2$. [1][2] It has been identified as a highly potent inhibitor of CDK1/cyclin B and CDK2/cyclin A with IC50 values of 0.6 nM and 0.5 nM, respectively. [2][3][4] Additionally, **K00546** demonstrates inhibitory activity against other kinases, including CLK1 (IC50 = 8.9 nM) and CLK3 (IC50 = 29.2 nM). [2][3][4] The mechanism of action involves binding to the ATP-binding site of these kinases, thereby interfering with the cell cycle and potentially inhibiting cancer cell proliferation. [2][5] Given its role in fundamental cellular processes, **K00546** is a compound of significant interest in oncology and cell biology research.

Quantitative Data Summary

The following table summarizes the key quantitative data for **K00546**:

Property	Value	Source
CAS Number	443798-47-8	[1][2]
Molecular Formula	C15H13F2N7O2S2	[1][2]
Molecular Weight	425.43 g/mol	[1]
Solubility in DMSO	100 mg/mL (235.05 mM)	[2]
IC50 (CDK1/cyclin B)	0.6 nM	[2][3][4]
IC50 (CDK2/cyclin A)	0.5 nM	[2][3][4]
IC50 (CLK1)	8.9 nM	[2][3][4]
IC50 (CLK3)	29.2 nM	[2][3][4]

Experimental Protocols

Materials

- **K00546** powder (purity >98%)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional, but recommended)[2]
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Preparation of a 10 mM K00546 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **K00546** stock solution. Adjust volumes as needed for different desired concentrations or volumes.

- **Equilibrate Reagents:** Allow the **K00546** powder and DMSO to reach room temperature before opening to prevent moisture absorption.
- **Weigh K00546:** In a fume hood, carefully weigh out 4.25 mg of **K00546** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
- **Add DMSO:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **K00546** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound. If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.^[2] Visually inspect the solution to ensure there are no visible particles.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.^[3]
- **Storage:** Store the stock solution aliquots at -20°C for long-term storage (up to 1 year) or at 4°C for short-term storage (days to weeks).^{[1][3]} For storage periods extending up to two years, -80°C is recommended.^[3]

Preparation of Working Solutions

For cell culture experiments, the DMSO stock solution must be further diluted in the appropriate cell culture medium to the desired final concentration. It is critical to ensure that the final concentration of DMSO in the culture medium does not exceed a level that affects cell viability (typically <0.5%).

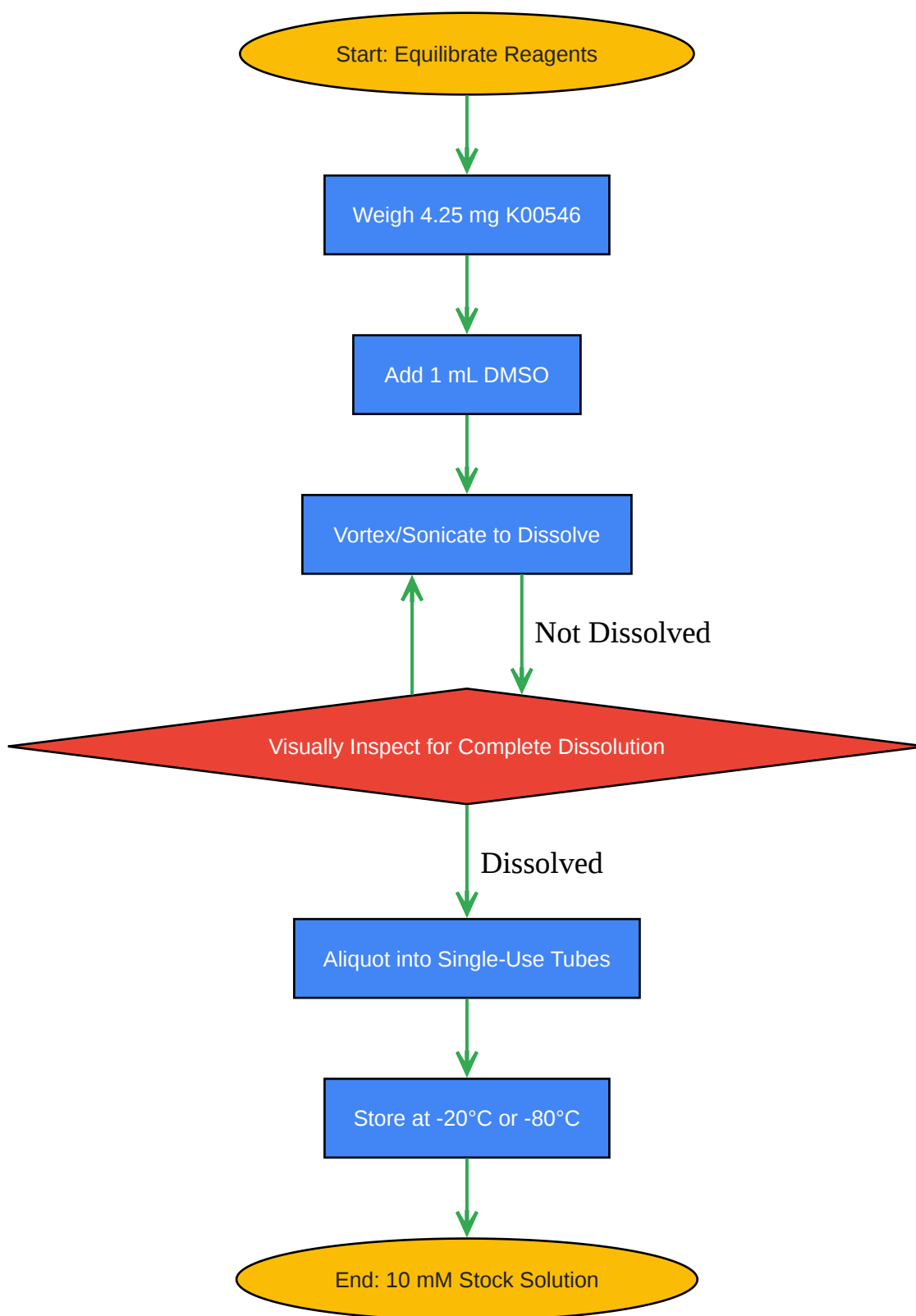
- **Thaw Stock Solution:** Thaw a single aliquot of the **K00546** stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentration. For example, to prepare a 10 µM working solution from a 10 mM stock, you can perform a 1:1000 dilution (e.g., add 1 µL of the 10 mM stock to 999 µL of cell culture medium).
- **Mix Thoroughly:** Gently mix the working solution by pipetting up and down before adding it to the cells.

- Use Immediately: It is recommended to use the freshly prepared working solution immediately.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the CDK signaling pathway targeted by **K00546** and the experimental workflow for preparing the stock solution.

Caption: **K00546** inhibits CDK complexes, blocking cell cycle progression.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a 10 mM **K00546** stock solution in DMSO.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. K 00546 | CymitQuimica [cymitquimica.com]
- 5. Insights into the aberrant CDK4/6 signaling pathway as a therapeutic target in tumorigenesis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Preparing K00546 Stock Solution with DMSO: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668761#preparing-k00546-stock-solution-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com